

# An In-depth Technical Guide to the Solubility of Dalapon in Organic Solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dalapon

Cat. No.: B104946

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This technical guide provides a comprehensive overview of the solubility of **Dalapon**, primarily in its sodium salt form, across various organic solvents. The information is compiled from publicly available scientific literature and chemical databases, offering both qualitative and quantitative insights. This document is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields who require detailed solubility data and experimental methodologies for **Dalapon**.

## Introduction to Dalapon

**Dalapon** is the common name for 2,2-dichloropropionic acid, an organochlorine herbicide.<sup>[1][2]</sup> It is typically used as a salt, most commonly the sodium salt (**Dalapon-sodium**), to control annual and perennial grasses.<sup>[1][3][4]</sup> For laboratory and research purposes, understanding its solubility in organic solvents is crucial for sample preparation, formulation development, and analytical method design.

## Quantitative Solubility of Dalapon-sodium

The following table summarizes the available quantitative data for the solubility of **Dalapon-sodium** in various organic solvents at a standard temperature of 20°C. It is important to note that comprehensive temperature-dependent solubility data is not widely available in the public domain.

Organic Solvent	Temperature (°C)	Solubility (mg/L)	Source Reference
Methanol	20	369,000	[3]
Ethanol	20	110,000	[3]
Acetone	20	3,250	[3]
Benzene	20	20	[3]

## Qualitative Solubility of Dalapon

In addition to the quantitative data, several sources describe the solubility of **Dalapon** in a qualitative manner. These descriptions provide a general understanding of its solubility characteristics in a broader range of solvents.

- Alkali Solvents: Very soluble[1][5]
- Ethanol: Very soluble[1]
- Ether: Soluble[5]
- Acetone: Soluble[1]
- Benzene: Soluble[1]
- Methanol: Soluble[1]

It is important to recognize that terms like "soluble" and "very soluble" are descriptive and do not provide the precise measurements necessary for many scientific applications.

## Experimental Protocol for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The "shake-flask" method is a widely recognized and robust technique for determining the equilibrium solubility of a substance in a given solvent. The following protocol is a generalized procedure based on established methods like the OECD Test Guideline 105.

Objective: To determine the saturation solubility of **Dalapon**-sodium in a selected organic solvent at a specific temperature.

Materials:

- **Dalapon**-sodium (analytical standard)
- Selected organic solvent (HPLC grade or equivalent)
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (chemically compatible with the solvent)
- Autosampler vials
- Analytical instrument for quantification (e.g., Gas Chromatograph with an Electron Capture Detector (GC-ECD) or High-Performance Liquid Chromatograph with a suitable detector).

Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **Dalapon**-sodium to a volumetric flask. The excess is crucial to ensure that the solvent becomes saturated.
  - Record the precise weight of the **Dalapon**-sodium added.
  - Add a known volume of the organic solvent to the flask.
  - Seal the flask to prevent solvent evaporation.
- Equilibration:

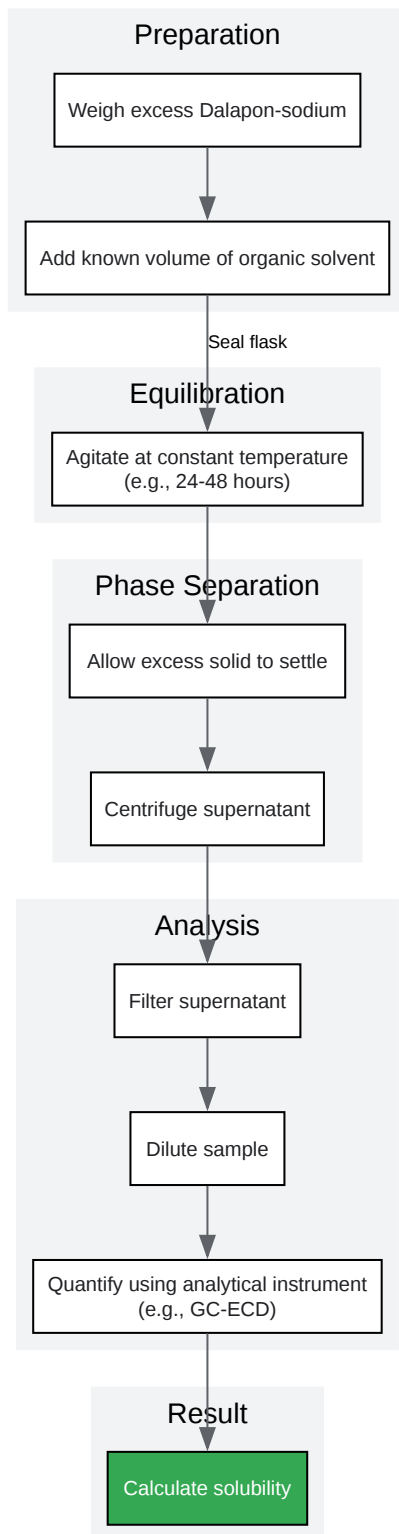
- Place the flask in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 20°C).
- Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 48 hours, depending on the substance and solvent. Preliminary studies may be needed to determine the optimal equilibration time.
- Phase Separation:
  - After equilibration, allow the solution to stand undisturbed at the constant temperature to allow the excess solid to settle.
  - To ensure complete separation of the solid from the liquid phase, centrifuge an aliquot of the supernatant.
- Sample Collection and Preparation:
  - Carefully withdraw a sample from the clear supernatant using a syringe.
  - Filter the sample through a syringe filter that is chemically resistant to the solvent to remove any remaining micro-particles.
  - Dilute the filtered sample gravimetrically with the same solvent to a concentration within the calibrated range of the analytical instrument.
- Quantification:
  - Analyze the diluted sample using a pre-validated analytical method (e.g., GC-ECD).
  - Prepare a calibration curve using standards of known **Dalapon**-sodium concentrations in the same solvent.
  - Determine the concentration of **Dalapon**-sodium in the diluted sample by comparing its response to the calibration curve.
- Calculation of Solubility:

- Calculate the original concentration in the saturated solution, accounting for the dilution factor.
- The resulting concentration is the solubility of **Dalapon**-sodium in the selected solvent at the specified temperature.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Dalapon**.

## Workflow for Shake-Flask Solubility Determination

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Dalapon in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104946#dalapon-solubility-in-various-organic-solvents]

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